

# Technical Whitepaper: Sodium Chloranilate – Structural Characterization and Analytical Utility

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

**Compound Name:** Chloranilic acid sodium salt hydrate  
**Cat. No.:** B12324343

[Get Quote](#)

## Executive Summary

Sodium chloranilate (CAS: 36275-66-8 for the hydrate) is the sodium salt of chloranilic acid, a halogenated benzoquinone derivative. Renowned for its intense violet-red coloration and specific solubility profile, it serves as a critical reagent in classical colorimetric analysis. While modern instrumental methods (ICP-MS, AAS) have superseded some of its applications, the sodium chloranilate method remains a robust, cost-effective protocol for the quantification of divalent cations (specifically Calcium) and, inversely, for anions (via metal-chloranilate displacement) in pharmaceutical and environmental samples.

This guide provides a definitive structural analysis, precise molecular weight calculations, and a validated experimental protocol for its use in calcium determination.

## Part 1: Molecular Identity & Physicochemical Properties

### Chemical Structure and Nomenclature

Sodium chloranilate is formally derived from 2,5-dichloro-3,6-dihydroxy-1,4-benzoquinone (Chloranilic Acid). In its ionized form, the molecule exhibits significant resonance stabilization, delocalizing the negative charge across the oxygen atoms on the quinoid ring. This delocalization is responsible for its intense absorption in the visible spectrum ( ).

- IUPAC Name: Disodium 2,5-dichloro-3,6-dioxocyclohexa-1,4-diene-1,4-diolate[1]
- Common Name: Sodium Chloranilate[1]
- Core Scaffold:
  - Benzoquinone

## Molecular Weight and Stoichiometry

Researchers must distinguish between the anhydrous and hydrated forms during gravimetric preparation to ensure stoichiometric accuracy.

Property	Anhydrous Form	Trihydrate Form (Commercial Standard)
Formula		
Molecular Weight	252.94 g/mol	306.99 g/mol
Appearance	Dark purple/red crystalline powder	Dark violet crystals
Solubility	Soluble in water (forming purple solution)	Soluble in water
CAS Number	13255-26-0	36275-66-8

Calculation Verification (Anhydrous):

- 6 Carbon:
- 2 Chlorine:

- 2 Sodium:

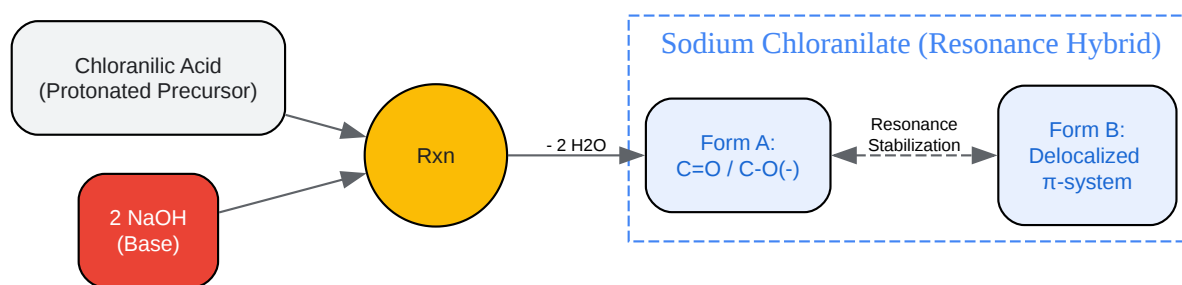
- 4 Oxygen:

[2]

- Total:

## Structural Visualization

The following diagram illustrates the resonance structure of the chloranilate dianion.



[Click to download full resolution via product page](#)

Caption: Synthesis and resonance stabilization of the chloranilate dianion, highlighting the delocalization responsible for chromophoric properties.

## Part 2: Analytical Applications & Mechanism[3]

### The "Chloranilate Method" for Calcium Determination

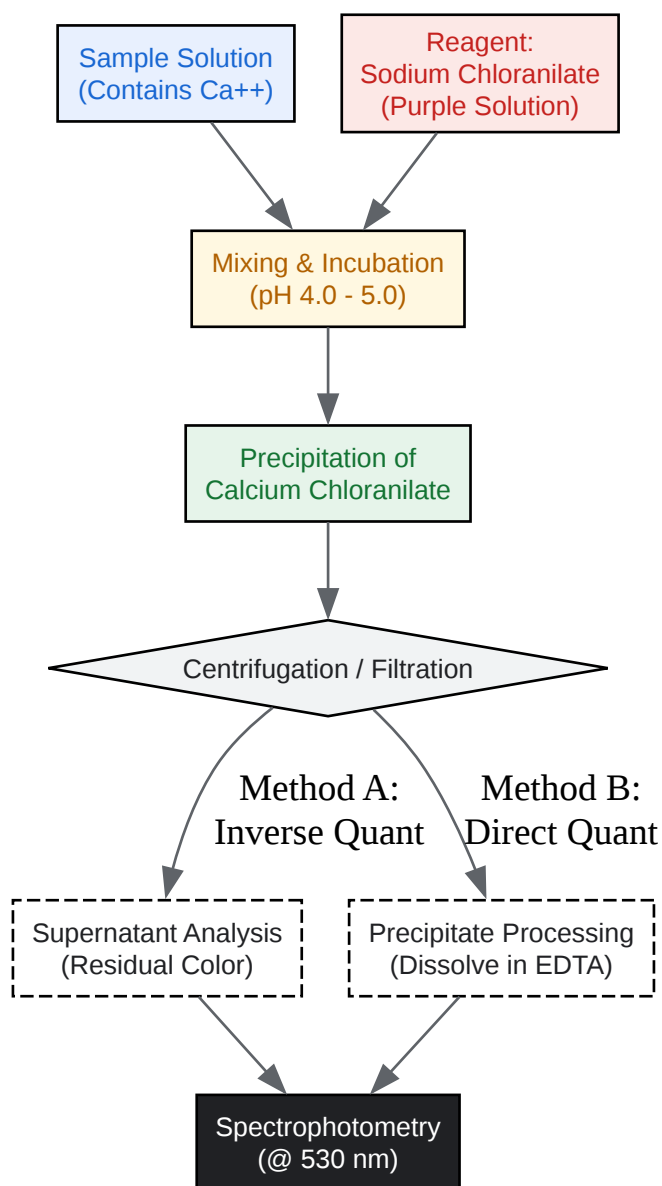
While sodium chloranilate is soluble, Calcium Chloranilate is sparingly soluble. This solubility differential is the basis for the colorimetric determination of calcium.

Mechanism:

- Precipitation: Sodium chloranilate is added to the sample containing Calcium ( ).

- Displacement: The calcium ions react with the chloranilate anions to form a precipitate.
- Quantification (Indirect): The decrease in the absorbance of the supernatant (compared to a blank) corresponds to the amount of calcium removed. Alternatively, the precipitate is isolated, washed, and redissolved in EDTA or acid to release the colored chloranilate ion for direct measurement.

## Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Dual-pathway workflow for Calcium determination using Sodium Chloranilate precipitation.

## Part 3: Validated Experimental Protocol

### Protocol: Colorimetric Determination of Calcium

Objective: Quantification of calcium in aqueous solution via the precipitate-redissolution method (Method B in diagram), which offers higher sensitivity than the supernatant method.

#### 1. Reagents Preparation

- Sodium Chloranilate Solution (1% w/v): Dissolve 1.0 g of Sodium Chloranilate Trihydrate in 100 mL of deionized water. Filter if necessary to remove any insoluble impurities.[3] Note: Solution is stable for 1 week at 4°C.
- Acetate Buffer (pH 4.5): Mix 1 M Sodium Acetate and 1 M Acetic Acid to achieve pH 4.5. This pH optimizes the precipitation of calcium chloranilate while preventing the precipitation of magnesium chloranilate (interference control).
- EDTA Solution (5% w/v): Dissolve 5.0 g of Disodium EDTA in 100 mL water.

#### 2. Procedure

- Sample Aliquot: Transfer 1.0 mL of the test sample (containing 10–100 µg Ca) into a 15 mL centrifuge tube.
- Reagent Addition: Add 1.0 mL of Acetate Buffer and 2.0 mL of Sodium Chloranilate Solution.
- Incubation: Vortex gently and allow to stand at room temperature for 30 minutes. A fine precipitate should form.
- Separation: Centrifuge at 3000 x g for 10 minutes. Carefully decant and discard the supernatant (which contains excess reagent).
- Washing: Resuspend the pellet in 5 mL of 50% isopropyl alcohol (to remove residual soluble chloranilate) and centrifuge again. Decant the wash.

- Redissolution: Add 2.0 mL of 5% EDTA solution to the pellet. Vortex until fully dissolved. The solution will turn violet-red as the chloranilate ion is liberated.
- Measurement: Measure absorbance at 530 nm against a reagent blank treated identically.

### 3. Calculation

Construct a calibration curve using Calcium Carbonate standards (10, 20, 50, 100 µg/mL).

## Part 4: Safety & Handling (MSDS Highlights)

- Hazards: Sodium chloranilate is generally considered a low-hazard irritant, but chloranilic acid derivatives can be toxic if ingested in large quantities.
- PPE: Wear nitrile gloves and safety glasses. The powder is fine and can stain surfaces/skin deep purple.
- Storage: Store in a cool, dry place away from strong oxidizing agents. The solution is light-sensitive; use amber glassware.

## References

- PubChem. (2023). **Chloranilic acid sodium salt hydrate**.<sup>[1]</sup> National Library of Medicine. Available at: [\[Link\]](#)
- Cheng, K. L. (1956). Determination of Calcium and Magnesium. Analytical Chemistry.
- NIST. (2023). Standard Reference Data. National Institute of Standards and Technology. Available at: [\[Link\]](#)

### *Need Custom Synthesis?*

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Sodium chloranilate trihydrate, 95%, Thermo Scientific 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)

- [2. Molecular Weight Calculator \(Molar Mass\) \[calculator.net\]](#)
- [3. eusalt.com \[eusalt.com\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: Sodium Chloranilate – Structural Characterization and Analytical Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12324343/docs#technical-whitepaper-sodium-chloranilate-structural-characterization-and-analytical-utility\]](https://www.benchchem.com/product/b12324343/docs#technical-whitepaper-sodium-chloranilate-structural-characterization-and-analytical-utility)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)